

Technical Guide: Physicochemical Properties of Methyl 2-methylhexanoate

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Compound of Interest

Compound Name: Methyl 2-methylhexanoate

Cat. No.: B1618892

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This document provides a concise summary of the core physicochemical properties of **Methyl 2-methylhexanoate**, a fatty acid ester. The data is presented for easy reference and integration into research and development workflows.

Core Molecular Data

The fundamental molecular attributes of **Methyl 2-methylhexanoate** are summarized below. These values are critical for a variety of applications, including analytical chemistry, reaction stoichiometry, and formulation development.

Property	Value
Molecular Formula	C ₈ H ₁₆ O ₂
Molecular Weight	144.2114 g/mol [1] [2]
CAS Registry Number	2177-81-3 [1] [2]

Methodology for Molecular Weight Calculation

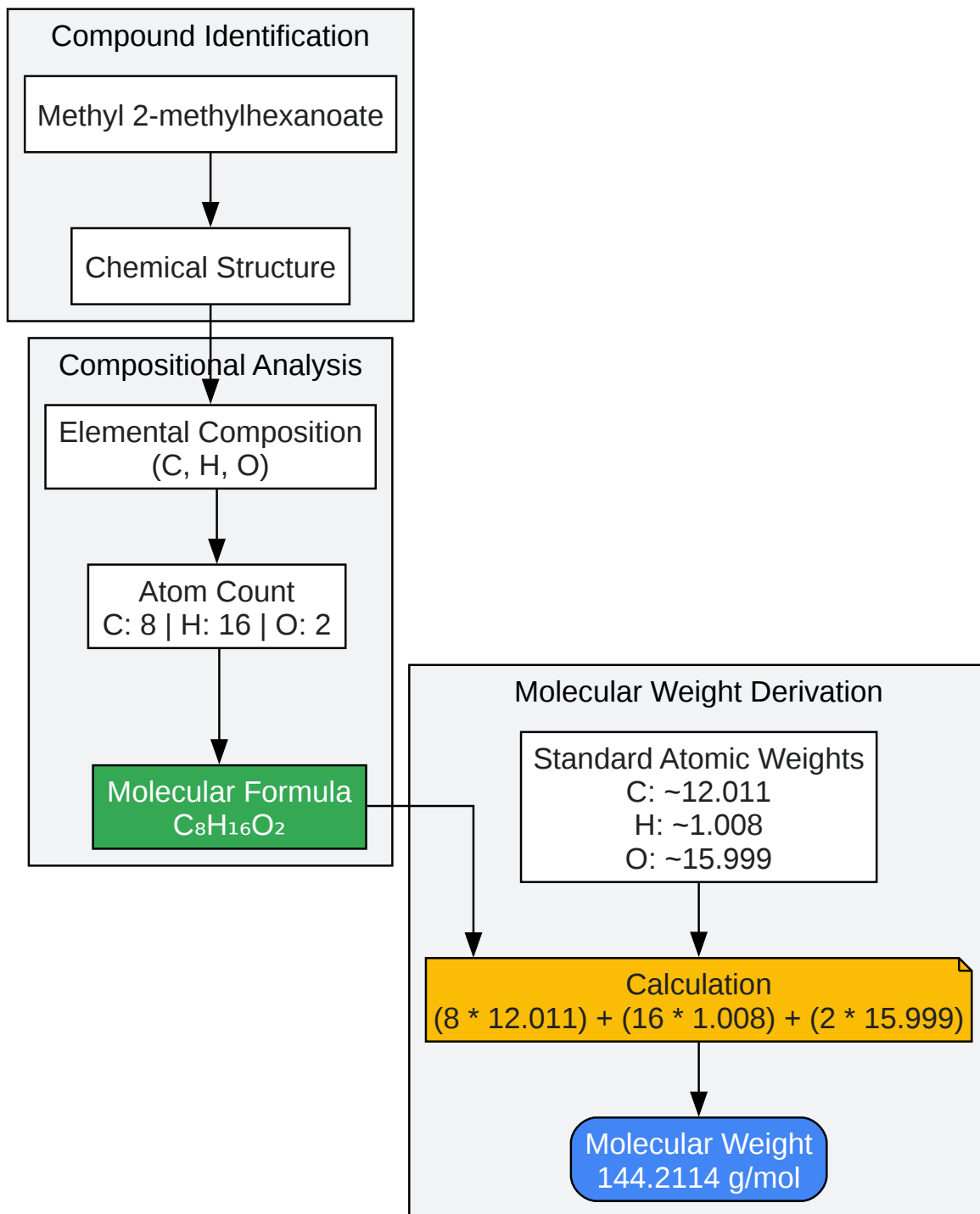
The molecular weight of a compound is a fundamental property derived from its molecular formula. The calculation is based on the sum of the atomic weights of the constituent atoms.

Protocol:

- Identify the Molecular Formula: The elemental composition of **Methyl 2-methylhexanoate** is determined to be $C_8H_{16}O_2$ ^{[1][2]}.
- Determine Atomic Weights: The standard atomic weight of each element is utilized:
 - Carbon (C): ≈ 12.011 u
 - Hydrogen (H): ≈ 1.008 u
 - Oxygen (O): ≈ 15.999 u
- Calculate Total Mass: The molecular weight (MW) is calculated using the following equation:
 - $MW = (\text{Number of C atoms} \times \text{Atomic Weight of C}) + (\text{Number of H atoms} \times \text{Atomic Weight of H}) + (\text{Number of O atoms} \times \text{Atomic Weight of O})$
 - $MW = (8 \times 12.011) + (16 \times 1.008) + (2 \times 15.999)$
 - $MW \approx 144.2114$ g/mol

Logical Relationship Diagram

The following diagram illustrates the logical workflow from the chemical structure to the final calculated molecular weight, providing a clear visual representation of the data derivation process.



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References

- 1. Methyl 2-methylhexanoate [webbook.nist.gov]
- 2. Methyl 2-methylhexanoate [webbook.nist.gov]
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